

1,2-Dimethyl-4-nitrobenzene physical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2-Dimethyl-4-nitrobenzene

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An In-depth Technical Guide to the Physical Properties of **1,2-Dimethyl-4-nitrobenzene**

Introduction

1,2-Dimethyl-4-nitrobenzene, also known as 4-nitro-o-xylene, is an aromatic organic compound with the chemical formula $C_8H_9NO_2$.^{[1][2]} It is characterized by a benzene ring substituted with two methyl groups at adjacent (ortho) positions and a nitro group at the para position relative to one of the methyl groups.^[2] This compound serves as a crucial intermediate in the synthesis of various chemicals, including dyes, pharmaceuticals, and pesticides.^{[3][4]} A thorough understanding of its physical properties is essential for its safe handling, application in chemical synthesis, and for predicting its environmental fate and transport. This guide provides a comprehensive overview of the key physical properties of **1,2-Dimethyl-4-nitrobenzene**, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure and Identifiers

- IUPAC Name: **1,2-Dimethyl-4-nitrobenzene**^[5]
- Synonyms: 4-Nitro-o-xylene, 3,4-Dimethyl-1-nitrobenzene, 4-Nitro-1,2-dimethylbenzene^{[1][2]}
- CAS Number: 99-51-4^{[1][6]}
- Molecular Formula: $C_8H_9NO_2$ ^{[1][2]}
- Molecular Weight: 151.16 g/mol ^{[1][7]}

- InChI Key: HFZKOYWDL DYELC-UHFFFAOYSA-N[1][8]
- SMILES: Cc1ccc([O-])cc1C[1]

Tabulated Physical Properties

The following table summarizes the key physical properties of **1,2-Dimethyl-4-nitrobenzene**.

| Property | Value | Source(s) |
|--|---|------------|
| Appearance | Yellow crystalline solid or prisms.[9][10] | [9][10] |
| Melting Point | 27-30 °C (lit.) | [7][11] |
| 86 to 88 °F | [12] | [13] |
| 301.70 ± 1.00 K | [1] | |
| Boiling Point | 255-257 °C | |
| 143 °C at 20 mmHg | [7][13] | |
| 489 °F at 748 mmHg | [12] | [7][9] |
| 570.92 K | [1] | |
| Density | 1.139 g/mL at 25 °C (lit.) | |
| 1.117 | [12] | |
| Solubility | Slightly soluble in water.[3][9] [12] | [3][9][12] |
| 1 to 5 mg/mL at 59°F.[12] | [12] | [12] |
| Soluble in alcohol and ether.[3] | [3] | |
| Flash Point | 225 °F (107.2 °C) | |
| 113 °C (closed cup) | [7] | |
| Vapor Pressure | $\ln(P_{vp}) = 15.6588 - 4741.34 / (T - 86.864)$ (T in K, P in kPa) | [1] |
| Enthalpy of Vaporization | 53.59 kJ/mol | [1] |
| 63.60 kJ/mol at 467.50 K | [1] | [1] |
| LogP (Octanol/Water Partition Coefficient) | 2.212 | |

Experimental Protocols

The determination of the physical properties of **1,2-Dimethyl-4-nitrobenzene** relies on established experimental protocols. Below are detailed methodologies for key measurements.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid like **1,2-Dimethyl-4-nitrobenzene**, this transition occurs over a narrow temperature range.

- Methodology: Capillary Tube Method
 - A small, finely powdered sample of **1,2-Dimethyl-4-nitrobenzene** is packed into a thin-walled capillary tube, sealed at one end.
 - The capillary tube is attached to a thermometer and placed in a melting point apparatus, which contains a heating block or an oil bath.
 - The sample is heated at a slow, controlled rate (typically 1-2 °C per minute) to ensure thermal equilibrium between the sample, the heating medium, and the thermometer.
 - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
 - The temperature at which the last crystal melts is recorded as the end of the melting range.
 - The reported melting point is the range between these two temperatures.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

- Methodology: Distillation Method
 - A sample of **1,2-Dimethyl-4-nitrobenzene** is placed in a distillation flask.

- The flask is connected to a condenser and a collection flask. A thermometer is positioned so that the top of the bulb is level with the side arm of the distillation flask leading to the condenser.
- The flask is heated gently. As the liquid boils, the vapor rises, and the temperature on the thermometer will increase until it stabilizes at the boiling point of the substance.
- This stable temperature, at which the vapor is in equilibrium with the boiling liquid, is recorded as the boiling point.
- For boiling points at reduced pressure, a vacuum is applied to the system, and the pressure is recorded along with the boiling temperature.^{[7][13]}

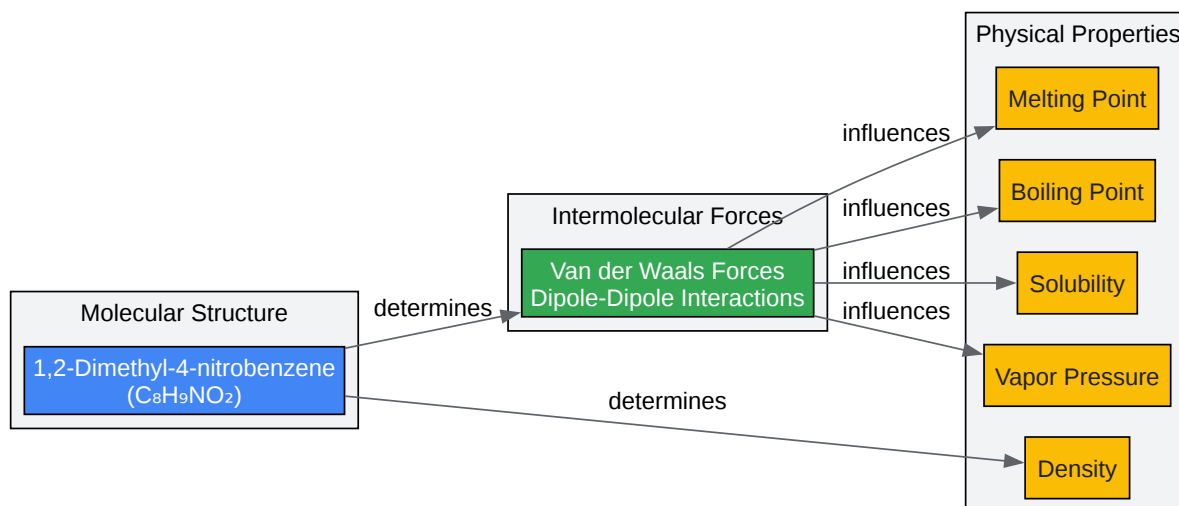
Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

- Methodology: Shake-Flask Method (for water solubility)
 - An excess amount of **1,2-Dimethyl-4-nitrobenzene** is added to a known volume of water in a flask.
 - The flask is sealed and agitated (e.g., in a shaker bath) at a constant temperature (e.g., 25 °C) for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached.
 - After agitation, the mixture is allowed to stand, and the undissolved solid is separated from the aqueous solution by centrifugation or filtration.
 - The concentration of **1,2-Dimethyl-4-nitrobenzene** in the clear aqueous solution is then determined using an appropriate analytical technique, such as UV-Vis spectroscopy or High-Performance Liquid Chromatography (HPLC).
 - The solubility is expressed as the mass of the solute per volume or mass of the solvent (e.g., mg/mL or g/100g).

Interrelation of Physical Properties

The physical properties of **1,2-Dimethyl-4-nitrobenzene** are interconnected and are primarily governed by the intermolecular forces between its molecules. The following diagram illustrates these relationships.



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Caption: Logical relationships between molecular structure and physical properties.

The molecular structure of **1,2-Dimethyl-4-nitrobenzene**, with its polar nitro group and nonpolar dimethylbenzene framework, gives rise to both dipole-dipole interactions and van der Waals forces. The strength of these intermolecular forces dictates the energy required to overcome them, which in turn determines the melting and boiling points. A higher boiling point is indicative of stronger intermolecular forces. The vapor pressure is inversely related to the strength of these forces. Solubility is influenced by the ability of the molecule to interact with solvent molecules; its slight solubility in water is due to the polar nitro group, while the nonpolar aromatic ring and methyl groups contribute to its solubility in organic solvents like ethanol and ether.[3] The density is a function of the molecular weight and the efficiency of molecular packing in the solid or liquid state.

Spectral Data

Spectral data is crucial for the identification and characterization of **1,2-Dimethyl-4-nitrobenzene**.

- **Infrared (IR) Spectrum:** The IR spectrum of **1,2-Dimethyl-4-nitrobenzene** exhibits characteristic absorption bands corresponding to its functional groups. These include strong absorptions for the nitro group (NO_2) stretches, typically around $1520\text{--}1560\text{ cm}^{-1}$ (asymmetric) and $1345\text{--}1385\text{ cm}^{-1}$ (symmetric), as well as bands for C-H stretches of the aromatic ring and methyl groups, and C=C stretches of the aromatic ring. The NIST Chemistry WebBook provides access to the gas-phase IR spectrum of this compound.[\[8\]](#)
- **Mass Spectrum (Electron Ionization):** The mass spectrum provides information about the mass-to-charge ratio of the molecule and its fragments. The molecular ion peak (M^+) for **1,2-Dimethyl-4-nitrobenzene** would be observed at $m/z = 151$. Characteristic fragmentation patterns can also be observed, which aid in structural elucidation. The NIST Chemistry WebBook contains the electron ionization mass spectrum for this molecule.[\[14\]](#)

Safety Information

1,2-Dimethyl-4-nitrobenzene is a combustible solid and is incompatible with strong oxidizing agents and strong bases.[\[9\]](#)[\[12\]](#) It may cause irritation to the skin, eyes, and mucous membranes.[\[12\]](#) Due to the presence of the nitro group, it may exhibit some toxicity and should be handled with appropriate safety precautions, including the use of personal protective equipment such as gloves, eye protection, and a dust mask.[\[2\]](#)[\[7\]](#)

Conclusion

This technical guide has provided a detailed overview of the physical properties of **1,2-Dimethyl-4-nitrobenzene**, including its chemical identifiers, tabulated physical data, experimental protocols for their determination, and the interrelation of these properties. The information presented is intended to be a valuable resource for researchers, scientists, and drug development professionals working with this compound, facilitating its safe and effective use in various scientific and industrial applications.

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